A Technical Guide to 4-Hydroxyphenyl Carvedilol D5: Application in Advanced Bioanalytical Methods

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Compound of Interest

Compound Name: *4-Hydroxyphenyl Carvedilol D5*

Cat. No.: *B1139447*

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This guide provides an in-depth technical overview of **4-Hydroxyphenyl Carvedilol D5** (CAS Number: 1261395-96-3), a deuterated internal standard critical for the accurate quantification of 4-hydroxyphenyl carvedilol, the primary active metabolite of the cardiovascular drug, Carvedilol. Intended for researchers, scientists, and drug development professionals, this document will delve into the core principles of its application, detailed analytical methodologies, and the rationale behind its use in modern bioanalysis.

Introduction: The Imperative for Precision in Pharmacokinetic Analysis

The clinical efficacy and safety of Carvedilol, a non-selective beta-blocker with alpha-1 adrenergic receptor antagonist properties, are intrinsically linked to its pharmacokinetic profile.[1] Carvedilol undergoes extensive hepatic metabolism, primarily through oxidation and glucuronidation, mediated by cytochrome P450 enzymes, particularly CYP2D6 and CYP2C9.[1] Aromatic ring oxidation of carvedilol results in the formation of hydroxylated active metabolites, most notably 4-hydroxyphenyl carvedilol.[2] This metabolite is of significant interest as it exhibits more potent β-adrenoceptor blocking activity than the parent drug.[3]

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Accurate measurement of both Carvedilol and its metabolites in biological matrices is paramount for pharmacokinetic studies, bioequivalence trials, and therapeutic drug monitoring. Liquid chromatography-tandem mass spectrometry (LC-MS/MS) has become the gold standard for such analyses due to its high sensitivity and selectivity.[3] However, the accuracy of LC-MS/MS quantification can be compromised by several factors, including sample loss during extraction, matrix effects, and variations in instrument response.[4] To mitigate these variabilities, the use of a stable isotope-labeled internal standard is indispensable.[5] **4-Hydroxyphenyl Carvedilol D5** serves as the ideal internal standard for its non-labeled counterpart, ensuring the highest level of analytical accuracy and precision through the principle of isotope dilution mass spectrometry.[6][7]

Physicochemical Properties and Rationale for Deuteration

A thorough understanding of the physicochemical properties of both the analyte and its deuterated internal standard is fundamental to method development.

Property	4-Hydroxyphenyl Carvedilol	4-Hydroxyphenyl Carvedilol D5
CAS Number	142227-49-4[8]	1261395-96-3[9]
Molecular Formula	$C_{24}H_{26}N_2O_5$[8]	$C_{24}H_{21}D_5N_2O_5$[10]
Molecular Weight	422.47 g/mol [8]	427.52 g/mol [10]
Appearance	White to Light Brown Solid[11]	Light Brown Solid[12]
Solubility	Slightly soluble in Acetonitrile, DMSO, and Methanol.[11]	Slightly soluble in Acetonitrile, DMSO, and Methanol.[12]
Storage	-20°C[8]	-20°C[9][12]

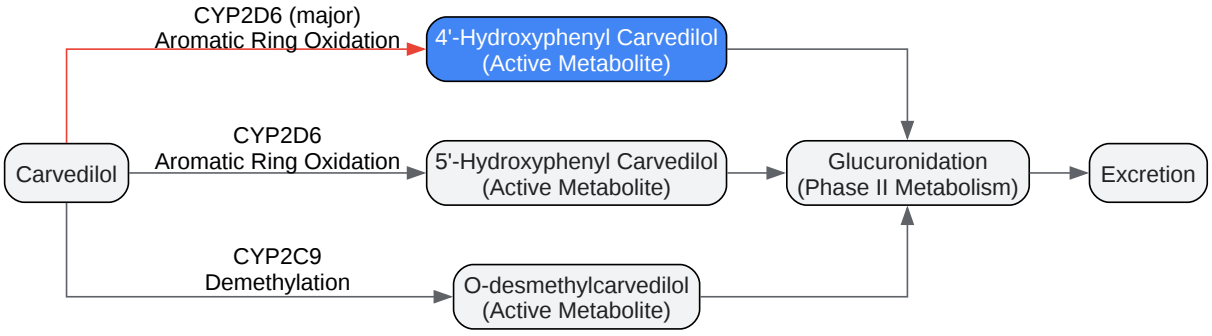
The five deuterium atoms in **4-Hydroxyphenyl Carvedilol D5** provide a sufficient mass shift to distinguish it from the native analyte in a mass spectrometer, while its chemical and physical properties remain nearly identical.[4] This near-identical behavior is the cornerstone of its effectiveness as an internal standard, as it co-elutes chromatographically and experiences similar extraction recovery and ionization efficiency as the analyte.[4] The deuterium atoms are

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strategically placed on the molecule to be stable and not susceptible to back-exchange with hydrogen atoms from the solvent or matrix under typical analytical conditions.[13]

The Metabolic Genesis of 4-Hydroxyphenyl Carvedilol

Carvedilol's journey through the body involves a series of metabolic transformations, primarily occurring in the liver. The formation of 4-hydroxyphenyl carvedilol is a critical step in this pathway, significantly influencing the drug's overall pharmacological effect.



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Caption: Metabolic pathway of Carvedilol leading to the formation of 4-hydroxyphenyl carvedilol.

As depicted, the cytochrome P450 enzyme CYP2D6 is the primary catalyst for the aromatic ring oxidation of Carvedilol to produce 4-hydroxyphenyl carvedilol.[2] This metabolic conversion is a key determinant of the inter-individual variability observed in Carvedilol's clinical response.

Bioanalytical Workflow: A Step-by-Step Protocol

The following protocol outlines a validated UPLC-MS/MS method for the simultaneous quantification of Carvedilol and 4-hydroxyphenyl carvedilol in human plasma, employing their

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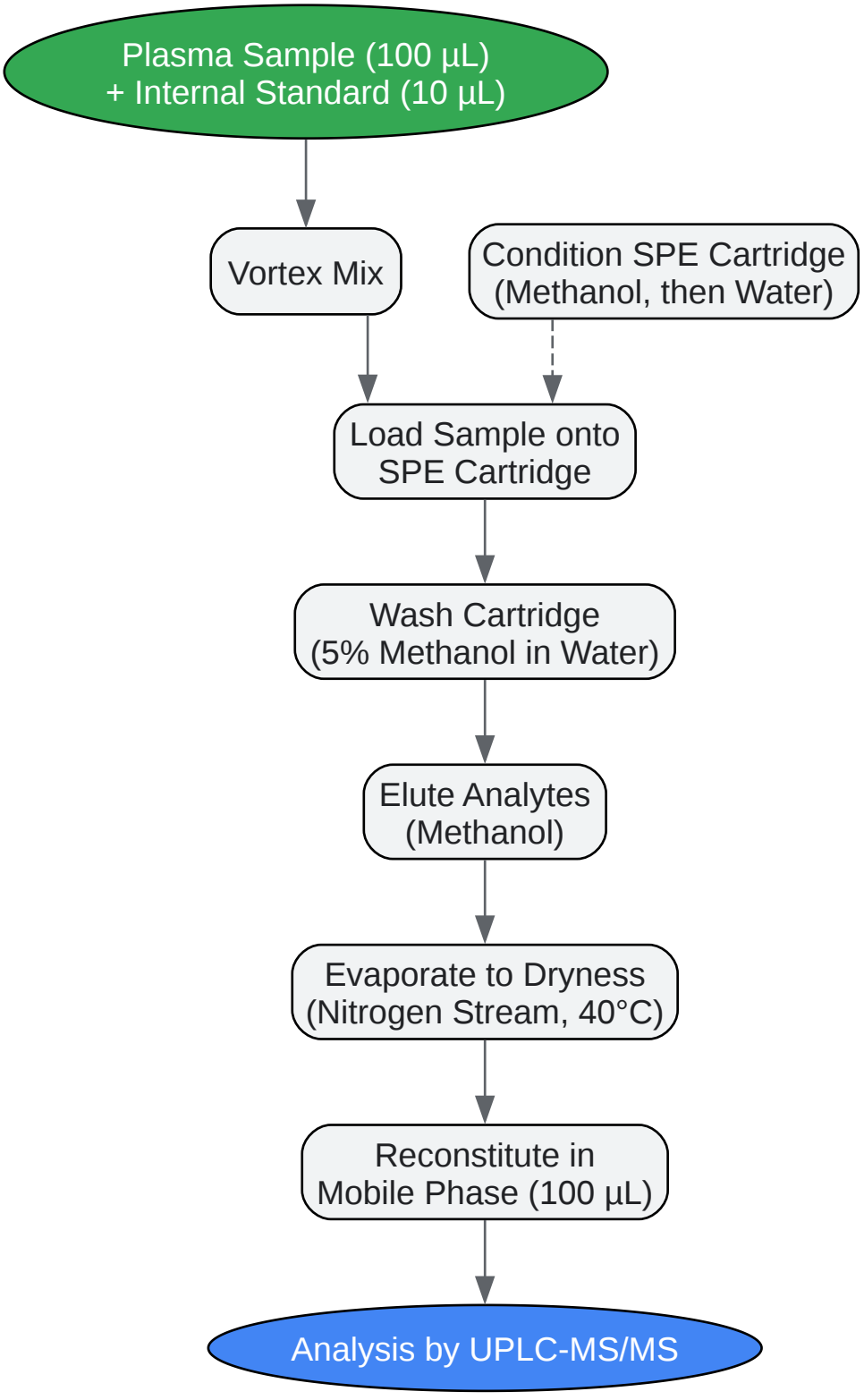
respective deuterated internal standards. This protocol is a synthesis of established methodologies and best practices in the field.[14][15]

Sample Preparation: Solid-Phase Extraction (SPE)

The choice of SPE is predicated on its ability to provide a cleaner extract compared to liquid-liquid extraction, which is crucial for minimizing matrix effects and enhancing the longevity of the analytical column and mass spectrometer.

- Aliquoting: To 100 µL of human plasma in a polypropylene tube, add 10 µL of the internal standard working solution containing **4-Hydroxyphenyl Carvedilol D5** and Carvedilol D5.
- Vortexing: Vortex the mixture for 30 seconds to ensure homogeneity.
- Conditioning: Condition an Oasis HLB SPE cartridge with 1 mL of methanol followed by 1 mL of water.
- Loading: Load the plasma sample onto the conditioned SPE cartridge.
- Washing: Wash the cartridge with 1 mL of 5% methanol in water to remove polar interferences.
- Elution: Elute the analytes and internal standards with 1 mL of methanol.
- Evaporation: Evaporate the eluate to dryness under a stream of nitrogen at 40°C.
- Reconstitution: Reconstitute the residue in 100 µL of the mobile phase.

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Caption: Solid-Phase Extraction (SPE) workflow for plasma sample preparation.

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UPLC-MS/MS Conditions

The use of UPLC provides rapid and high-resolution separation, which is essential for high-throughput bioanalysis.

Parameter	Condition
UPLC System	Waters ACQUITY UPLC or equivalent
Column	ACQUITY UPLC BEH C18, 50 x 2.1 mm, 1.7 µm[14]
Mobile Phase	Acetonitrile:4.0 mM Ammonium Formate (pH 3.0 with 0.1% Formic Acid) (78:22, v/v)[14]
Flow Rate	0.4 mL/min[16]
Column Temperature	40°C
Injection Volume	5 µL
Mass Spectrometer	Triple quadrupole mass spectrometer (e.g., Sciex API 5500 or equivalent)
Ionization Mode	Positive Electrospray Ionization (ESI+)[15]
MRM Transitions	Carvedilol: m/z 407.1 → 223.64-Hydroxyphenyl Carvedilol: m/z 423.2 → 223.6Carvedilol D5: m/z 412.2 → 223.64-Hydroxyphenyl Carvedilol D5: m/z 428.2 → 223.6 (Note: Specific transitions can vary slightly by instrument and may require optimization. The provided transition for the D5 standard is a hypothetical example based on common fragmentation patterns). A validated method reports the transition for 4'-hydroxyphenyl carvedilol D5 as m/z 423.1→99.9.[15]

Stability and Storage: Ensuring the Integrity of the Standard

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The stability of deuterated standards is a critical consideration for generating reliable data.[17] **4-Hydroxyphenyl Carvedilol D5** should be stored at -20°C for long-term stability.[9][12] Working solutions prepared in an aprotic organic solvent like acetonitrile can be stored at 2-8°C for short to medium-term use, protected from light.[17] It is crucial to avoid aqueous or protic solvents for long-term storage to minimize the risk of hydrogen-deuterium exchange.[17]

Conclusion: The Gold Standard in Bioanalytical Quantification

4-Hydroxyphenyl Carvedilol D5 is an indispensable tool for researchers and scientists in the field of drug metabolism and pharmacokinetics. Its use as an internal standard, grounded in the robust principle of isotope dilution mass spectrometry, allows for the highly accurate and precise quantification of the active metabolite of Carvedilol.[7] The detailed analytical workflow provided in this guide, from sample preparation to UPLC-MS/MS analysis, offers a validated framework for its application. By understanding the rationale behind the experimental choices and adhering to proper storage and handling procedures, researchers can ensure the integrity of their analytical data and contribute to a deeper understanding of Carvedilol's clinical pharmacology.

References

- Whirl-Carrillo, M., McDonagh, E. M., Hebert, J. M., Gong, L., Sangkuhl, K., Thorn, C. F., Altman, R. B., & Klein, T. E. (2021). Carvedilol Pathway, Pharmacokinetics. PharmGKB. Retrieved from [Link]
- ResolveMass Laboratories Inc. (2025, November 8). Deuterated Standards for LC-MS Analysis. Retrieved from [Link]
- ClinPGx. (n.d.). carvedilol. Retrieved from [Link]
- Patel, D. P., Sharma, P., Sanyal, M., Shrivastav, P. S., & Guttikar, S. (2013). UPLC-MS/MS assay for the simultaneous quantification of carvedilol and its active metabolite 4'-hydroxyphenyl carvedilol in human plasma to support a bioequivalence study in healthy volunteers. Biomedical chromatography : BMC, 27(8), 974–986. [Link]

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- ResearchGate. (n.d.). UPLC-MS/MS assay for the simultaneous quantification of carvedilol and its active metabolite 4-hydroxyphenyl carvedilol in human plasma to support a bioequivalence study in healthy volunteers. Retrieved from [Link]
- Wikipedia. (n.d.). Isotope dilution. Retrieved from [Link]
- National Center for Biotechnology Information. (n.d.). **4-Hydroxyphenyl Carvedilol D5**. PubChem. Retrieved from [Link]
- ResearchGate. (n.d.). A New ValidatedUPLC-MS/MS Method for the Determination of Carvedilol and 4'-hydroxyphenyl carvedilol in Rat Plasma: Pharmacokinetic and Bioequivalence Application. Retrieved from [Link]
- Sizar, O., & Gupta, M. (2024). Carvedilol. In StatPearls. StatPearls Publishing. Retrieved from [Link]
- Garcia Alonso, J. I., & Rodriguez-Gonzalez, P. (2013). Isotope Dilution Mass Spectrometry. Royal Society of Chemistry.
- Bąchor, R., & Szewczuk, Z. (2021). Trends in the Hydrogen−Deuterium Exchange at the Carbon Centers. Preparation of Internal Standards for Quantitative Analysis by LC-MS. Molecules, 26(10), 2955. [Link]
- P, S. (2019, April 8). Biomedical Applications of Isotope-Dilution Liquid Chromatography. News-Medical.net. Retrieved from [Link]
- Fiveable. (2025, August 15). Principles of mass spectrometry. Retrieved from [Link]
- Leis, H. J., Malle, E., & Fauler, G. (1996). Isotope dilution mass spectrometry: definitive methods and reference materials in clinical chemistry. Journal of mass spectrometry : JMS, 31(7), 727–734. [Link]
- Eiamart, W., Prompila, N., Jumroen, Y., Sayankuldilok, N., Chariyavilaskul, P., & Wittayalertpanya, S. (2022). A simple LC-MS/MS method for pharmacokinetic study of carvedilol and 4/-hydroxyphenyl carvedilol at a low dose. Research in pharmaceutical sciences, 17(2), 193–203. [Link]

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Sources

- 1. Carvedilol - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 2. ClinPGx [clinpgx.org]
- 3. rps.mui.ac.ir [rps.mui.ac.ir]
- 4. resolvemass.ca [resolvemass.ca]
- 5. Isotope dilution mass spectrometry: definitive methods and reference materials in clinical chemistry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Isotope dilution - Wikipedia [en.wikipedia.org]
- 7. fiveable.me [fiveable.me]
- 8. 4’-Hydroxyphenyl Carvedilol | LGC Standards [lgcstandards.com]
- 9. researchgate.net [researchgate.net]
- 10. researchgate.net [researchgate.net]
- 11. 4'-Hydroxyphenyl Carvedilol | 142227-49-4 [chemicalbook.com]
- 12. medchemexpress.com [medchemexpress.com]
- 13. benchchem.com [benchchem.com]
- 14. UPLC-MS/MS assay for the simultaneous quantification of carvedilol and its active metabolite 4'-hydroxyphenyl carvedilol in human plasma to support a bioequivalence study in healthy volunteers - PubMed [pubmed.ncbi.nlm.nih.gov]
- 15. researchgate.net [researchgate.net]
- 16. researchgate.net [researchgate.net]
- 17. pdf.benchchem.com [pdf.benchchem.com]
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